

Essential Safety and Operational Guidance for Handling Decanamide, n-pentyl-

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Compound of Interest

Compound Name: Decanamide, n-pentyl-

Cat. No.: B15443986

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Disclaimer: A specific Safety Data Sheet (SDS) for **Decanamide, n-pentyl-** (CAS No. 64891-15-2) was not readily available. The following guidance is based on general principles of laboratory safety, and data extrapolated from the closely related compound N,N-Dimethyldecanamide. It is imperative to handle this chemical with caution and to conduct a thorough risk assessment before use.

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals engaged in the handling of **Decanamide, n-pentyl-**.

Quantitative Data Summary

The following table summarizes the available physical and chemical properties of **Decanamide, n-pentyl-** and its structural analog, N,N-Dimethyldecanamide, for comparison.

Property	Decanamide, n-pentyl-	N,N-Dimethyldecanamide
CAS Number	64891-15-2[1]	14433-76-2[2]
Molecular Formula	C15H31NO[1]	C12H25NO
Molecular Weight	241.41 g/mol [1]	199.34 g/mol
Physical State	Not available (likely liquid or low-melting solid)	Liquid[2]
Appearance	Not available	Colorless[2]
Boiling Point	Not available	110 - 111 °C / 230 - 231.8 °F[3]
Water Solubility	Not available (expected to be low)	Immiscible[3]

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling of **Decanamide, n-pentyl-**.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and any hazard warnings.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents[3]. Keep the container tightly closed[2].

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following PPE is recommended:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	To protect against potential splashes that may cause serious eye irritation[2].
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact, which may cause skin irritation[2].
Body Protection	A lab coat or chemical-resistant apron.	To protect against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	To avoid inhalation of any vapors, which may cause respiratory irritation[2].

Handling and Use

- Work Area: All work with **Decanamide, n-pentyl-** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Hygiene: Avoid direct contact with the skin, eyes, and clothing[2]. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling[2].
- Spills: In the event of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow emergency procedures.

Disposal Plan

- Waste Characterization: All waste containing **Decanamide, n-pentyl-** should be considered chemical waste.
- Containerization: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Dispose of the chemical waste through a licensed professional waste disposal service[4]. Do not discharge into drains or the environment.

Experimental Protocols: Key Safety Procedures

First Aid Measures

Based on the potential hazards of similar compounds, the following first aid measures are recommended in case of exposure:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[2].
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops[2].
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid[2].
- **Ingestion:** If swallowed, do not induce vomiting. Get medical aid immediately.

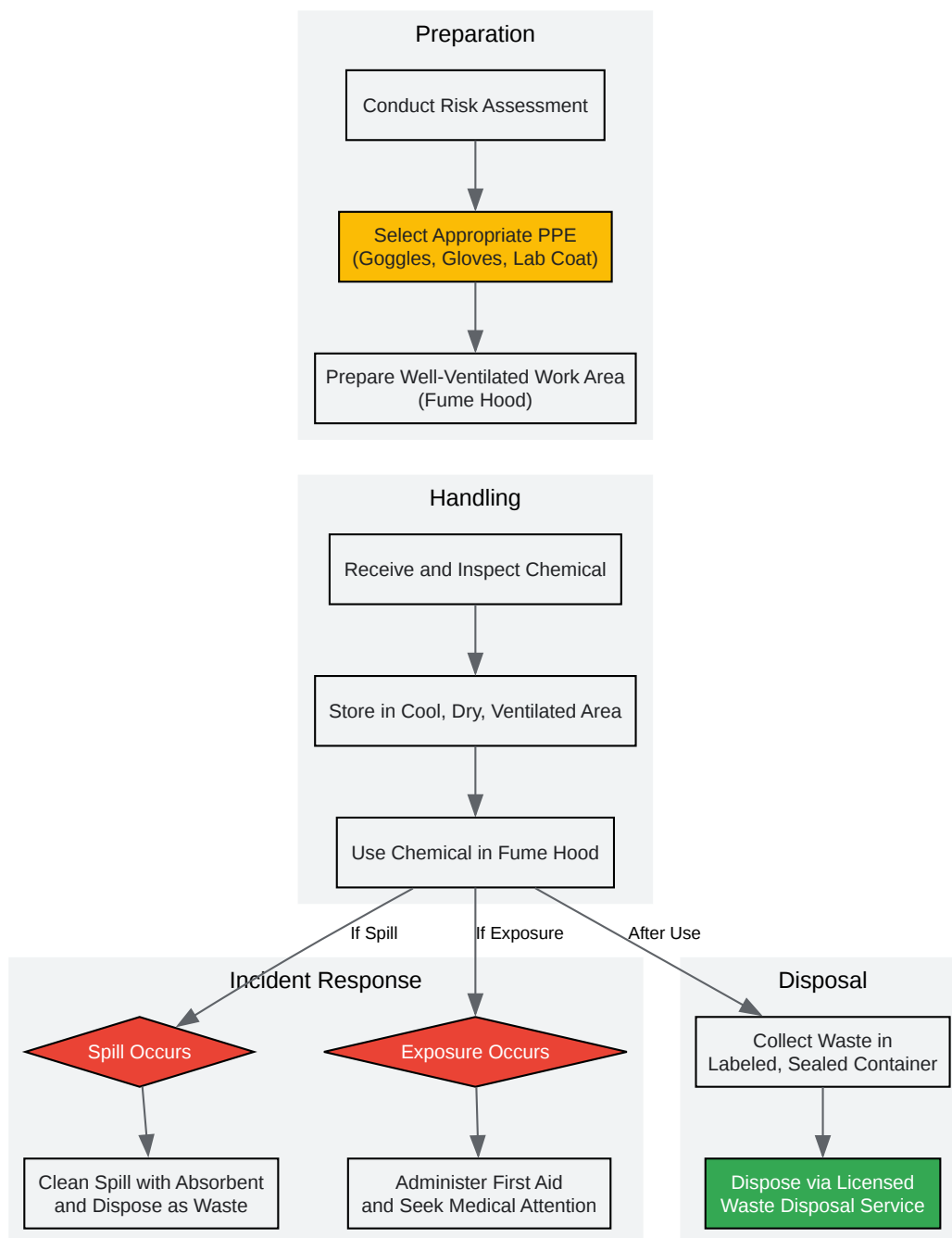
Fire Fighting Measures

- **Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Specific Hazards:** The combustion of similar compounds can produce toxic fumes, including carbon oxides and nitrogen oxides[3].
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear[3].

Workflow and Logical Relationships

The following diagram illustrates the key decision points and procedural flow for the safe handling of **Decanamide, n-pentyl-**.

Safe Handling and Disposal Workflow for Decanamide, n-pentyl-

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling and disposal of **Decanamide, n-pentyl-**.

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